

DN401 solubility and stock solution preparation

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Compound of Interest

Compound Name: DN401

Cat. No.: B1192590

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Application Notes and Protocols for DN401

For Researchers, Scientists, and Drug Development Professionals

Abstract

DN401 is a potent and selective inhibitor of Tumor Necrosis Factor Receptor-Associated Protein 1 (TRAP1), a mitochondrial chaperone belonging to the Heat Shock Protein 90 (HSP90) family. TRAP1 is implicated in the regulation of mitochondrial integrity, protection against oxidative stress, and the promotion of cell survival, particularly in cancer cells. These characteristics make **DN401** a compound of significant interest for research in oncology and mitochondrial-related diseases. This document provides detailed information on the solubility of **DN401** and a comprehensive protocol for the preparation of stock solutions to ensure accurate and reproducible experimental results.

Physicochemical Properties

Property	Value
Chemical Formula	C ₁₃ H ₉ BrClN ₅ O ₂
Molecular Weight	382.60 g/mol
Appearance	Off-white to light yellow solid powder
CAS Number	2135749-60-7

DN401 Solubility

The solubility of **DN401** is a critical factor for the design and execution of in vitro and in vivo studies. Based on available data, **DN401** exhibits the following solubility profile:

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	~17.5[1]	~45.74[1]	Ultrasonication at <60°C may be required to achieve maximum solubility.[1]
Ethanol	Data not readily available	Data not readily available	Empirical testing is recommended to determine solubility for specific applications.
PBS (Phosphate-Buffered Saline)	Data not readily available	Data not readily available	Due to its organic nature, DN401 is expected to have very low solubility in aqueous buffers like PBS.

Note: It is highly recommended to use high-purity, anhydrous DMSO for the preparation of stock solutions to minimize degradation of the compound.

DN401 Stock Solution Preparation Protocol

This protocol outlines the steps for preparing a high-concentration stock solution of **DN401** in DMSO.

Materials

- **DN401** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile, amber, polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or sonicator (optional)
- Pipettes and sterile filter tips

Procedure

- **Acclimatization:** Allow the vial of **DN401** powder and the anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Tare a sterile vial on a calibrated analytical balance. Carefully weigh the desired amount of **DN401** powder into the vial.
- **Solvent Addition:** Calculate the volume of DMSO required to achieve the desired stock concentration (e.g., 10 mM or 20 mM). Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the vial containing the **DN401** powder.
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. If necessary, gentle warming in a water bath (not exceeding 40°C) or brief sonication can be used to aid dissolution. Visually inspect the solution to ensure there are no visible particles.
- **Sterilization (Optional):** If required for your specific application (e.g., cell culture), the stock solution can be sterilized by filtering through a 0.22 µm syringe filter that is compatible with DMSO.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber vials. Store the aliquots at -20°C for short-term storage (weeks to months) or at -80°C for long-term storage (months to years).

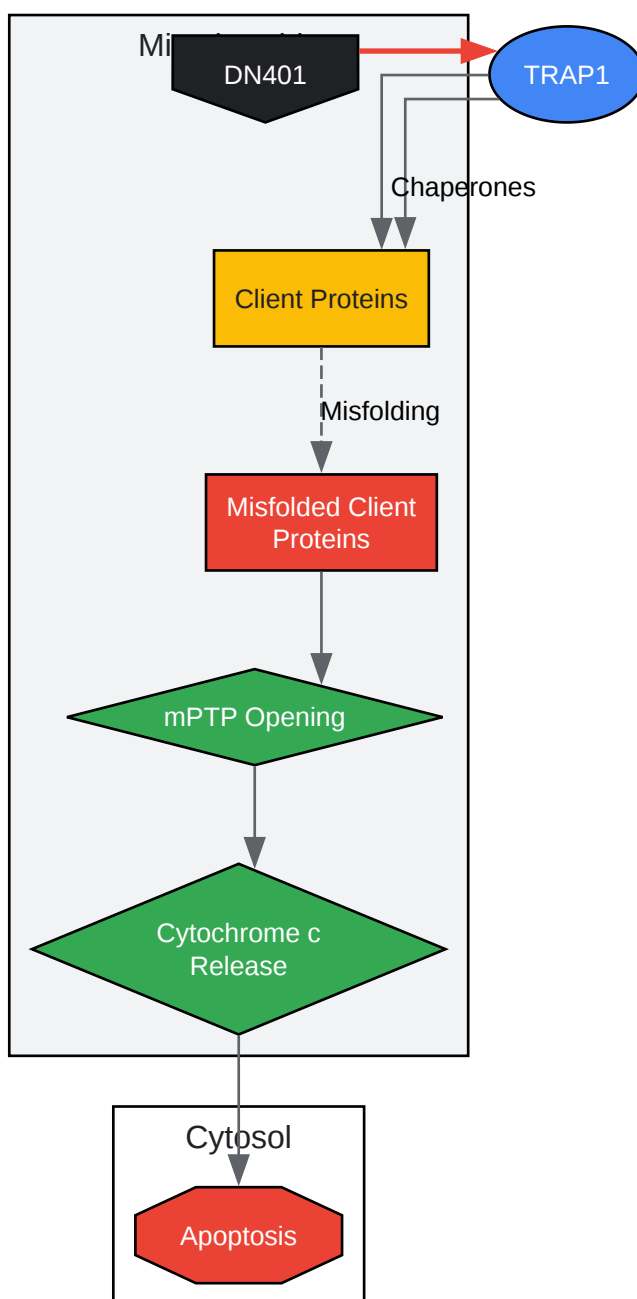
Example Calculation for a 10 mM Stock Solution:

To prepare a 10 mM stock solution of **DN401** (MW = 382.60 g/mol):

- Weigh 1 mg of **DN401** powder.
- Calculate the required volume of DMSO:
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Molar Concentration (mol/L)}$
 - $\text{Volume (L)} = (0.001 \text{ g} / 382.60 \text{ g/mol}) / 0.010 \text{ mol/L}$
 - $\text{Volume (L)} = 0.000261 \text{ L} = 261 \text{ }\mu\text{L}$
- Add 261 μL of anhydrous DMSO to 1 mg of **DN401** powder.

DN401 Mechanism of Action: TRAP1 Inhibition

DN401 selectively inhibits the ATPase activity of mitochondrial TRAP1. This inhibition disrupts the normal chaperone functions of TRAP1, leading to the accumulation of misfolded client proteins within the mitochondria. This disruption of mitochondrial proteostasis can trigger a cascade of events, including the opening of the mitochondrial permeability transition pore (mPTP), release of cytochrome c, and ultimately, apoptosis.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

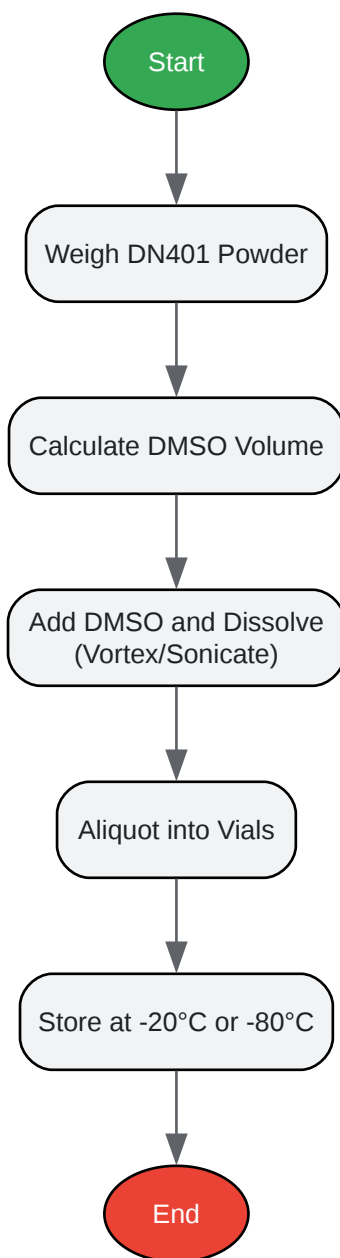


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Caption: **DN401** inhibits TRAP1, leading to apoptosis.

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the logical flow for preparing a **DN401** stock solution.



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Caption: Workflow for **DN401** stock solution preparation.

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